

Application Note: A Scalable Three-Step Synthesis of 8-Iodooctan-1-amine

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Compound of Interest

Compound Name: 8-Iodooctan-1-amine

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Introduction

8-Iodooctan-1-amine is a valuable bifunctional molecule widely utilized as a building block and linker in organic synthesis and medicinal chemistry. Its terminal amino and iodo functionalities allow for orthogonal derivatization, making it a key intermediate in the synthesis of complex molecules, including radiolabeled tracers, targeted drug delivery systems, and bioactive probes. This application note provides a detailed and scalable three-step synthetic protocol for the production of **8-iodooctan-1-amine** hydrochloride, starting from the commercially available 8-aminooctan-1-ol. The described methodology is robust, high-yielding, and amenable to large-scale production.

Overall Synthetic Scheme

The synthetic pathway involves three key transformations:

- Protection of the amine: The primary amine of 8-aminooctan-1-ol is protected with a tert-butyloxycarbonyl (Boc) group to prevent side reactions in the subsequent step.

- **Halogenation:** The hydroxyl group of the N-Boc protected intermediate is converted to an iodide. This is a crucial step for introducing the desired halogen.
- **Deprotection of the amine:** The Boc protecting group is removed under acidic conditions to yield the final product, **8-iodooctan-1-amine**, as its hydrochloride salt.

Quantitative Data Summary

The following table summarizes the key quantitative data for each step of the synthesis.

Step	Reaction	Starting Material	Product	Reagents	Solvent	Typical Yield (%)	Purity (%)
1	Boc Protection	8-Aminooctan-1-ol	tert-Butyl (8-hydroxyoctyl)carbamate	Di-tert-butyl dicarbonate, Triethylamine	Dichloromethane	95-99	>98
2	Iodination	tert-Butyl (8-hydroxyoctyl)carbamate	tert-Butyl (8-iodooctyl)carbamate	Triphenyl phosphine, Imidazole, Iodine	Dichloromethane	85-95	>97
3	Boc Deprotection	tert-Butyl (8-iodooctyl)carbamate	8-Iodooctan-1-amine hydrochloride	4 M HCl in 1,4-Dioxane	1,4-Dioxane	90-98	>99

Experimental Protocols

Step 1: Synthesis of tert-Butyl (8-hydroxyoctyl)carbamate

This procedure outlines the protection of the primary amine of 8-aminooctan-1-ol using di-tert-butyl dicarbonate.

Materials:

- 8-Aminooctan-1-ol
- Di-tert-butyl dicarbonate ((Boc)₂O)
- Triethylamine (Et₃N)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve 8-aminooctan-1-ol (1.0 eq) in dichloromethane (approx. 0.2 M).
- Add triethylamine (1.2 eq) to the solution and cool the mixture to 0 °C using an ice bath.
- Slowly add a solution of di-tert-butyl dicarbonate (1.1 eq) in dichloromethane to the cooled mixture over 30 minutes.
- Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Separate the organic layer. Wash the organic layer sequentially with saturated aqueous NaHCO₃ solution and brine.

- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by flash column chromatography on silica gel (eluent: ethyl acetate/hexane gradient) to obtain tert-butyl (8-hydroxyoctyl)carbamate as a colorless oil.

Step 2: Synthesis of tert-Butyl (8-iodooctyl)carbamate

This protocol describes the conversion of the primary alcohol to an iodide using triphenylphosphine and iodine.^{[1][2][3][4]}

Materials:

- tert-Butyl (8-hydroxyoctyl)carbamate
- Triphenylphosphine (PPh_3)
- Imidazole
- Iodine (I_2)
- Dichloromethane (DCM)
- Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- To a solution of tert-butyl (8-hydroxyoctyl)carbamate (1.0 eq), triphenylphosphine (1.5 eq), and imidazole (2.0 eq) in dichloromethane (approx. 0.3 M) at 0 °C, add iodine (1.5 eq) portion-wise.
- Stir the reaction mixture at room temperature for 2-4 hours.
- Monitor the reaction by TLC until the starting material is consumed.

- Quench the reaction by adding saturated aqueous $\text{Na}_2\text{S}_2\text{O}_3$ solution to remove excess iodine.
- Separate the organic layer and wash with brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purify the residue by flash column chromatography (eluent: ethyl acetate/hexane gradient) to afford tert-butyl (8-iodooctyl)carbamate as a pale yellow oil.

Step 3: Synthesis of 8-iodooctan-1-amine hydrochloride

This final step involves the removal of the Boc protecting group to yield the desired product.[\[5\]](#)
[\[6\]](#)[\[7\]](#)[\[8\]](#)

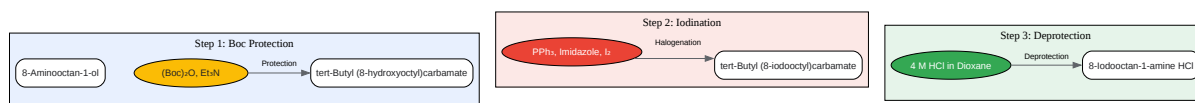
Materials:

- tert-Butyl (8-iodooctyl)carbamate
- 4 M HCl in 1,4-dioxane
- Diethyl ether

Procedure:

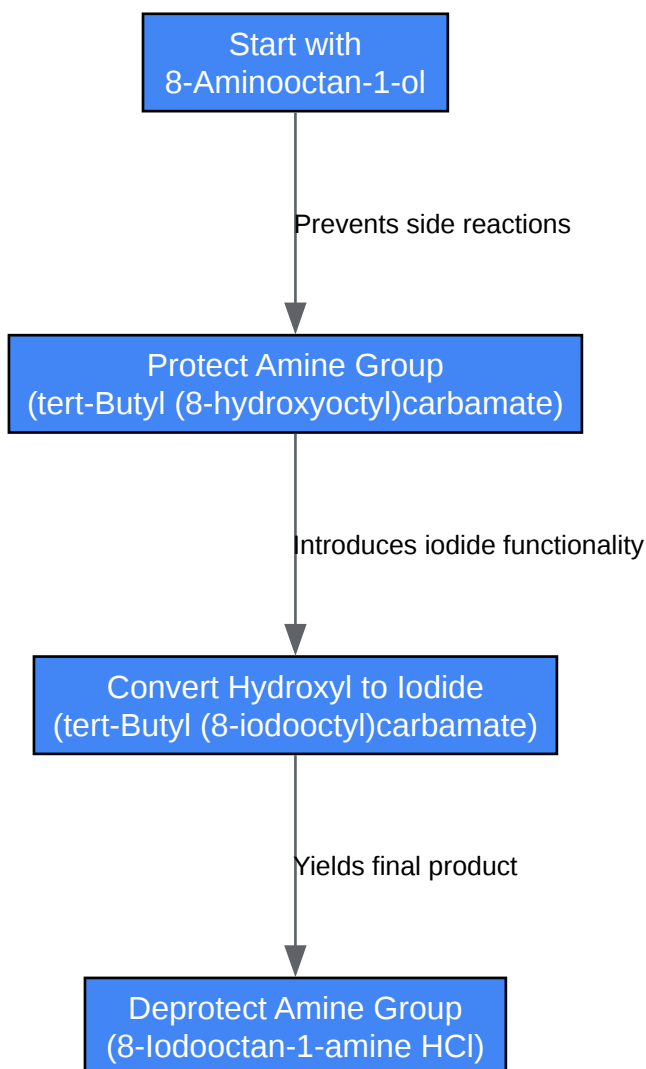
- Dissolve tert-butyl (8-iodooctyl)carbamate (1.0 eq) in a minimal amount of 1,4-dioxane.
- Add 4 M HCl in 1,4-dioxane (5-10 eq) to the solution at room temperature.
- Stir the mixture for 2-4 hours. The formation of a white precipitate should be observed.
- Monitor the deprotection by TLC.
- Upon completion, add diethyl ether to the reaction mixture to facilitate further precipitation of the product.
- Collect the solid by vacuum filtration, wash with cold diethyl ether, and dry under vacuum to obtain **8-iodooctan-1-amine** hydrochloride as a white to off-white solid.

Visualizations



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Caption: Overall synthetic workflow for **8-iodooctan-1-amine** production.



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Caption: Logical progression of the synthesis of **8-iodooctan-1-amine**.

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